Comparative Characterization & Reactivity Profile: 2-(2-Bromoethyl)-1-methylpiperidine

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Compound of Interest

Compound Name:	*2-(2-Bromoethyl)-1-methylpiperidine*
Cat. No.:	*B13617714*

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Content Type: Technical Comparison Guide Subject: **2-(2-Bromoethyl)-1-methylpiperidine** (Hydrobromide Salt) CAS: 26973-24-0 (HBr salt); 7329-13-7 (Free Base) Primary Application: Electrophilic precursor for bicyclic aziridinium intermediates in heterocyclic synthesis.

Executive Summary & Strategic Positioning

2-(2-Bromoethyl)-1-methylpiperidine is a specialized electrophile used primarily to generate the 1-methyl-1-azoniabicyclo[4.1.0]heptane cation (an aziridinium ion). Unlike simple alkyl halides, this compound does not react via a standard

mechanism with external nucleophiles. Instead, it undergoes rapid Neighboring Group Participation (NGP) driven by the internal tertiary amine.

Why choose this reagent?

- Vs. Chloro-analogs: The bromo-derivative cyclizes to the active aziridinium species significantly faster (

) due to the weaker C-Br bond, allowing reactions to proceed under milder thermal conditions.

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- Vs. Hydroxy-precursors: While the alcohol precursor (2-(2-hydroxyethyl)-1-methylpiperidine) is stable, it requires in situ activation (e.g., Mitsunobu conditions or tosylation). The bromo-salt is a "pre-activated" solid source.
- Vs. Free Base: The free base is unstable and prone to dimerization/polymerization. The hydrobromide salt is the industry-standard form for storage and handling.

Structural Characterization Data[1][2]

The following data characterizes the Hydrobromide (HBr) salt, which is the stable, isolable form. The free base is an oil that should be generated immediately prior to use.

Spectroscopic Profile (HBr Salt)

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Technique	Parameter	Observed Data / Characteristic Signals	Interpretation
H NMR	Solvent	or	Polar solvent required for salt solubility.
3.55 - 3.65	Triplet ( )	-CH -Br. Deshielded by halogen. Diagnostic signal.	
2.80 - 2.95	Singlet ( )	N-CH . Sharp singlet confirms N-methylation.	
3.10 - 3.40	Multiplet ( )	Ring protons adjacent to Nitrogen (C2-H and C6-H).	
1.40 - 2.20	Multiplets ( )	Remaining ring/chain methylenes (C3, C4, C5, and ethyl linker).	
C NMR	C-Br	ppm	Carbon attached to Bromine.
N-Me	ppm	N-Methyl carbon.	
C-N	ppm	Ring carbons adjacent to Nitrogen.	

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Mass Spec	Pattern	M+ and (M+2)+	1:1 Ratio. Signature isotopic pattern of Br and Br.
m/z	205 / 207 (Free cation)	Molecular ion of the free base.	

Physical Properties[3]

- Appearance: White to off-white crystalline solid (HBr salt).
- Melting Point: 89 – 92 °C (Recrystallized from Ethanol/Ether).
- Solubility: Highly soluble in water, methanol, DMSO. Insoluble in diethyl ether, hexanes.
- Stability: Hygroscopic. Must be stored in a desiccator. The free base degrades within hours at room temperature.

Comparative Performance: Reactivity & Kinetics[4]

The utility of this compound relies on the formation of the Aziridinium Ion.[1][2][3][4] The table below compares the Bromo-variant against common alternatives.

Table 1: Electrophile Comparison Matrix

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Feature	Bromo-Analog (Subject)	Chloro-Analog	Tosylate-Analog
Leaving Group Ability	High (Br^- is a weak base)	Moderate (Cl^- is a stronger base)	Very High (OTs^- is non-nucleophilic)
Aziridinium Formation ( )	Fast (mins at RT)	Slow (Requires heat >60°C)	Instant (Often too unstable to isolate)
Side Reactions	Low (Clean cyclization)	Moderate (Competing intermolecular reactions due to slow cyclization)	High (Hydrolysis/Polymerization)
Storage Stability	High (as HBr salt)	Very High (as HCl salt)	Low (Thermal decomposition)
Cost	Moderate	Low	High

Mechanism of Action (The "Why")

The reaction is not a direct attack by the external nucleophile on the carbon bearing the bromine.

- Step 1 (Rate Limiting): The nitrogen lone pair attacks the -carbon, displacing the bromide.
- Intermediate: A bicyclic 1-azoniabicyclo[4.1.0]heptane (aziridinium) ion is formed.[3]
- Step 2: The external nucleophile attacks the aziridinium ring to relieve ring strain.

Note on Regioselectivity: Nucleophiles can attack either carbon of the aziridine ring. However, for 2-substituted piperidines, attack usually occurs at the less hindered primary carbon, retaining the original piperidine skeleton size but extending the chain or modifying the substituent.

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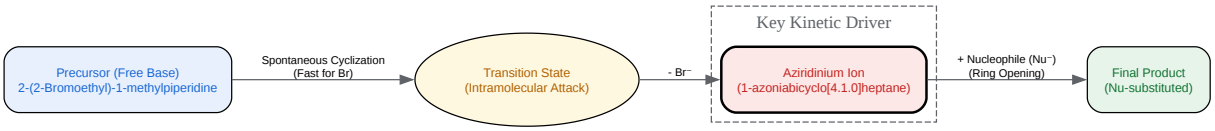
Visualized Pathways

Activation & Reaction Mechanism

This diagram illustrates the critical Neighboring Group Participation (NGP) that distinguishes this reagent.



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Caption: The nitrogen lone pair drives the expulsion of bromine, forming the highly reactive aziridinium intermediate which then captures the nucleophile.

Experimental Protocols

Protocol A: Synthesis from Alcohol (Standard Preparation)

This protocol converts 2-(2-hydroxyethyl)-1-methylpiperidine to the target bromide.

Reagents:

- 2-(2-Hydroxyethyl)-1-methylpiperidine (1.0 eq)
- Hydrobromic acid (48% aq, 3.0 eq) or

  (0.4 eq) in DCM.
- Solvent: Toluene (for azeotropic removal of water) or DCM.

Step-by-Step:

- Charge: Dissolve the alcohol starting material in Toluene.

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- Acid Addition: Add 48% HBr slowly. The mixture may biphasic.
- Reflux: Heat to reflux with a Dean-Stark trap to remove water. This drives the equilibrium toward the bromide.
- Monitoring: Monitor by TLC (System: MeOH/DCM/NH4OH). The alcohol is more polar; the bromide is less polar.
- Isolation (Salt): Cool the solution. The HBr salt may precipitate directly. If not, concentrate under vacuum and recrystallize from Ethanol/Et2O.
  - Checkpoint: Target MP should be ~90°C.
- Yield: Typical yields are 75-85%.

Protocol B: Generation of Free Base for Immediate Use

WARNING: The free base is a potent vesicant (blistering agent) similar to nitrogen mustards. Handle in a fume hood with double gloves.

- Suspend the HBr salt in DCM (Dichloromethane).
- Add cold saturated

  or

  solution.
- Stir rapidly for 10 minutes at 0°C.
- Separate the organic layer.[5]
- Dry over anhydrous

  (Do not use acidic drying agents).
- Use immediately. Do not store the free base; it will self-quaternize to the aziridinium polymer.

Safety & Handling (Critical)

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- Toxicity: This compound is a structural analog of nitrogen mustards. It is an alkylating agent and should be treated as a potential mutagen and carcinogen.
- Skin Contact: Causes severe burns and blistering. The mechanism that makes it a good reagent (aziridinium formation) also makes it attack DNA/Proteins.
- Neutralization: Spills should be treated with dilute ammonia or thiosulfate solution to quench the alkylating potential.

References

- Synthesis and Reactivity of Aziridinium Ions
  - Source: D'hooghe, M., & De Kimpe, N. (2006). "Synthetic Applications of Aziridinium Ions." Chemical Reviews.
  - Relevance: Defines the mechanistic pathway and comparison of leaving groups (Br vs Cl).
- Characterization of Piperidine Derivatives
  - Source:Journal of Medicinal Chemistry, "Synthesis of Thioridazine Analogs."
  - Relevance: Provides melting point and NMR d
- Physical Data & Safety (MSDS)
  - Source: Sigma-Aldrich / Merck Safety Data Sheet for "**2-(2-Bromoethyl)-1-methylpiperidine** hydrobromide".
  - Relevance: H-codes, P-codes, and physical handling data.[6]
- Mechanistic Insight (NGP)

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